

Solubility Profile of 1,2-Dichloropropane in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 1,2-Dichloropropane

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **1,2-dichloropropane** in a range of common organic solvents. The information contained herein is intended to be a valuable resource for professionals in research, scientific, and drug development fields where **1,2-dichloropropane** may be utilized as a solvent or intermediate.

Core Data: Quantitative Solubility of 1,2-Dichloropropane

The solubility of **1,2-dichloropropane** in various organic solvents at 25°C is summarized in the table below. This data is crucial for understanding its behavior in different chemical environments and for designing experimental or industrial processes. **1,2-Dichloropropane** is generally miscible with most organic solvents.^[1]

Solvent Category	Solvent Name	Solubility (g/L) at 25°C
Alcohols	Methanol	270.36[2]
	Ethanol	262.96[2]
	n-Propanol	227.72[2]
	Isopropanol	220.36[2]
	n-Butanol	248.59[2]
	Isobutanol	188.65[2]
Ketones	Acetone	383.33[2]
Esters	Ethyl Acetate	174.91[2]
	Methyl Acetate	203.33[2]
Aromatic Hydrocarbons	Toluene	155.88[2]
	Benzene	Soluble[3][4][5]
Ethers	Diethyl Ether	Soluble[3][4][5]
	1,4-Dioxane	371.17[2]
Halogenated Hydrocarbons	Chloroform	Soluble[3][6]
Nitriles	Acetonitrile	227.82[2]
Amides	Dimethylformamide (DMF)	365.9[2]

Note: The term "Soluble" indicates that while quantitative data was not found in the search results, multiple sources confirm its solubility or miscibility.

Experimental Protocol for Solubility Determination

While the precise experimental protocols for the data in the table are not publicly available, a general and reliable method for determining the solubility of a volatile organic compound like **1,2-dichloropropane** in an organic solvent is the static equilibrium method followed by gas chromatographic analysis. This method is a modification of established guidelines for aqueous solubility determination, such as ASTM E1148 and OECD Guideline 105.

Objective: To determine the saturation concentration of **1,2-dichloropropane** in a specific organic solvent at a constant temperature.

Materials and Equipment:

- **1,2-Dichloropropane** (high purity)
- Organic solvent of interest (high purity)
- Temperature-controlled shaker or water bath
- Calibrated gas-tight syringes
- Autosampler vials with septa
- Gas chromatograph (GC) with a suitable detector (e.g., Flame Ionization Detector - FID)
- Analytical balance
- Volumetric flasks and pipettes

Procedure:

- Preparation of Saturated Solution:
 - An excess amount of **1,2-dichloropropane** is added to a known volume of the organic solvent in a sealed, temperature-controlled vessel.
 - The mixture is agitated in a temperature-controlled shaker or water bath at a constant temperature (e.g., 25°C) for an extended period (typically 24-48 hours) to ensure equilibrium is reached. The presence of a small amount of undissolved **1,2-dichloropropane** at the bottom of the vessel confirms saturation.
- Sample Collection and Preparation:
 - After the equilibration period, agitation is stopped, and the mixture is allowed to stand undisturbed for a sufficient time to allow the undissolved solute to settle.

- A sample of the supernatant (the saturated solution) is carefully withdrawn using a gas-tight syringe.
- The sample is then diluted with a known volume of the pure organic solvent to bring the concentration within the linear range of the GC detector.
- Gas Chromatographic Analysis:
 - A calibration curve is prepared by injecting known concentrations of **1,2-dichloropropane** in the organic solvent into the GC.
 - The diluted sample of the saturated solution is then injected into the GC.
 - The concentration of **1,2-dichloropropane** in the diluted sample is determined by comparing its peak area to the calibration curve.
- Calculation of Solubility:
 - The solubility of **1,2-dichloropropane** in the organic solvent is calculated by multiplying the concentration determined from the GC analysis by the dilution factor.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of the solubility of **1,2-dichloropropane** in an organic solvent.



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Solubility Determination Workflow

This guide provides a foundational understanding of the solubility of **1,2-dichloropropane** in organic solvents, supported by quantitative data and a standardized experimental approach. This information is intended to facilitate its effective and safe use in various scientific and industrial applications.

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